

Personal protective equipment for handling 2-(N-Methylanilino)ethanol

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Compound of Interest

Compound Name: 2-(N-Methylanilino)ethanol

Cat. No.: B147263

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Essential Safety and Handling Guide for 2-(N-Methylanilino)ethanol

This guide provides immediate and essential safety and logistical information for handling **2-(N-Methylanilino)ethanol** (CAS No. 93-90-3). It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

2-(N-Methylanilino)ethanol is a chemical that requires careful handling to prevent exposure. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[\[1\]](#) Adherence to the following personal protective equipment guidelines is mandatory to minimize risk.

Recommended Personal Protective Equipment

| Protection Type | Specification | Rationale |
|------------------------|---|---|
| Eye Protection | Chemical safety goggles or a face shield. | Protects against splashes and vapors that can cause serious eye damage. [1] |
| Skin Protection | Chemical-resistant gloves (e.g., Nitrile), a lab coat, and closed-toe shoes. | Prevents skin contact which may cause irritation. [1] |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. A respirator with an appropriate cartridge may be necessary for large quantities or in case of spills. | Minimizes inhalation of vapors which can be harmful and cause respiratory irritation. [1] |

Safe Handling and Operational Protocol

A strict operational protocol is crucial for safety when handling **2-(N-Methylanilino)ethanol**.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure a chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Put on all required PPE as specified in the table above.
- Handling:
 - Conduct all work with **2-(N-Methylanilino)ethanol** inside a certified chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.

- Use appropriate tools (e.g., spatulas, pipettes) to handle the chemical.
- Keep containers tightly closed when not in use to prevent vapor release.
- Storage:
 - Store **2-(N-Methylanilino)ethanol** in a cool, dry, and well-ventilated area.
 - Keep it away from incompatible materials such as strong oxidizing agents.
 - Ensure the storage container is clearly labeled.

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Emergency Response Plan

| Situation | Action |
|--------------|---|
| Skin Contact | Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Inhalation | Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. |
| Spill | Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., vermiculite, sand) and place it in a suitable, labeled container for disposal. Ventilate the area. |

Disposal Plan

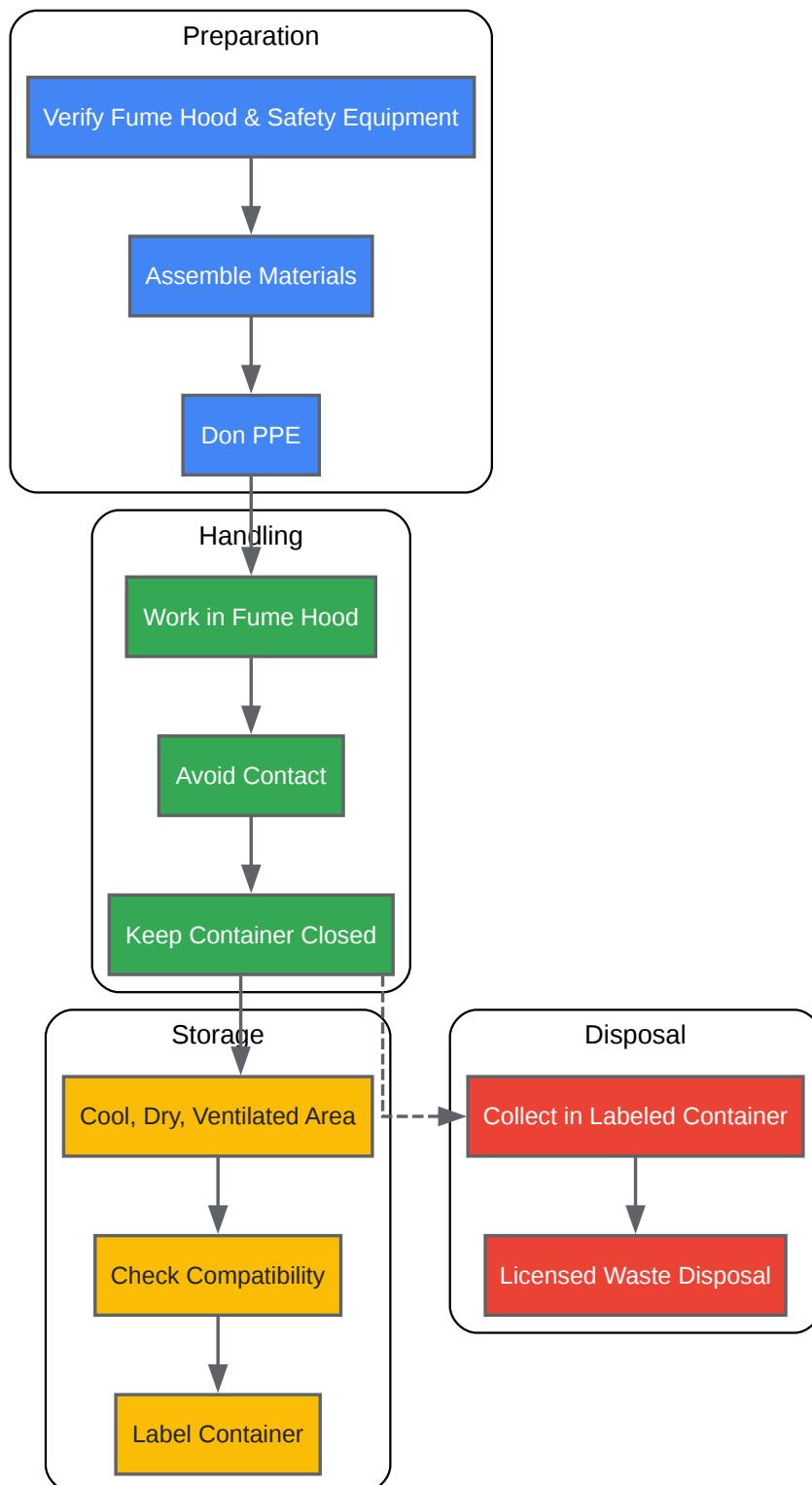
All waste containing **2-(N-Methylanilino)ethanol** must be handled and disposed of in accordance with local, state, and federal regulations.

- Waste Collection: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of the chemical waste through a licensed hazardous waste disposal company. Do not dispose of it down the drain.

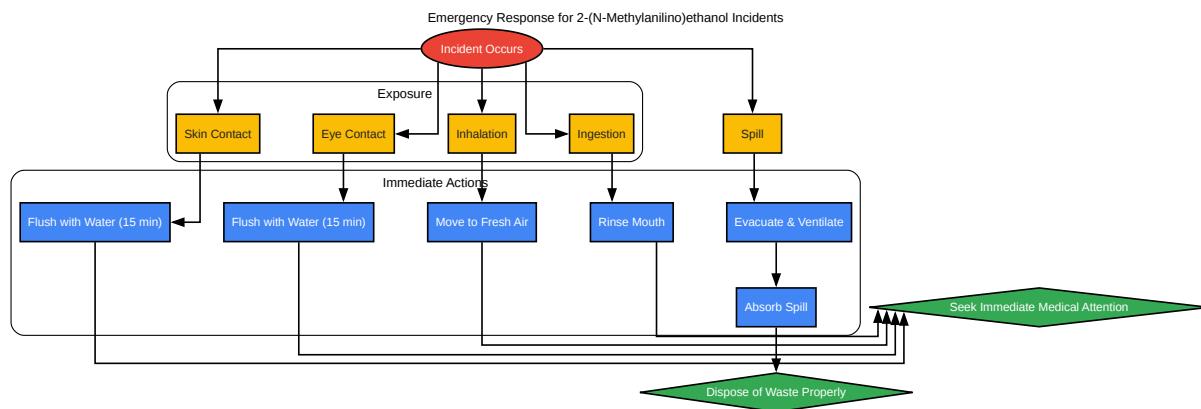
Visual Guides

The following diagrams illustrate the standard operating procedure for handling **2-(N-Methylanilino)ethanol** and the emergency response workflow.

Standard Operating Procedure for Handling 2-(N-Methylanilino)ethanol

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Caption: Workflow for safely handling **2-(N-Methylanilino)ethanol**.

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Caption: Emergency response steps for incidents involving **2-(N-Methylanilino)ethanol**.

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References

- 1. 2-(N-Methylanilino)ethanol | C9H13NO | CID 62340 - PubChem
[pubchem.ncbi.nlm.nih.gov]

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